

Part 1: Chemical Profile & Risk Assessment

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Compound of Interest

Compound Name: 3,7-Decadiyne

CAS No.: 33840-20-9

Cat. No.: B13091061

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Effective disposal begins with accurate characterization. **3,7-Decadiyne** is a hydrophobic, unsaturated hydrocarbon. Its disposal pathway is dictated by its flammability and potential for energetic decomposition if subjected to thermal shock.

Table 1: Physicochemical Properties Relevant to Disposal

Property	Value / Characteristic	Operational Implication
Structure	Internal Alkyne (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">)	Lower shock sensitivity than terminal alkynes; does not readily form copper/silver acetylides under ambient conditions. [1]
Flammability	High (Treat as Class 3 Flammable Liquid)	Critical: Must be stored in grounded, explosion-proof cabinets. [1] Waste code D001 applies.
Solubility	Immiscible with water; soluble in organics	Do not attempt aqueous dilution. [1] Dispose via organic solvent stream.
Reactivity	Reactive with strong oxidizers & reducing agents	Segregation: Never co-mingle with nitric acid, perchlorates, or peroxides in waste streams. [1]
Density	~0.8 g/mL (Estimated based on analogs)	Floats on water; spill cleanup requires hydrophobic absorbents. [1]

Part 2: Regulatory Classification (RCRA)

In the United States, **3,7-Decadiyne** waste is regulated under the Resource Conservation and Recovery Act (RCRA).

- Primary Waste Code:D001 (Ignitable Characteristic).
 - Justification: Flash point is expected to be <60°C (based on C10 alkyne analogs like 1,9-decadiyne), or it is capable of causing fire through friction/absorption of moisture (less likely for liquid, but "Ignitable" is the safe default).
- Secondary Considerations:
 - If mixed with spent solvents (e.g., Toluene, Acetone), F-codes (F003, F005) may apply.[\[1\]](#)

- Not P-listed or U-listed specifically by name, but must be characterized by its properties.

Part 3: Operational Disposal Protocol

This protocol ensures a self-validating workflow where errors are caught before the waste leaves the bench.

Phase 1: Pre-Disposal Stabilization

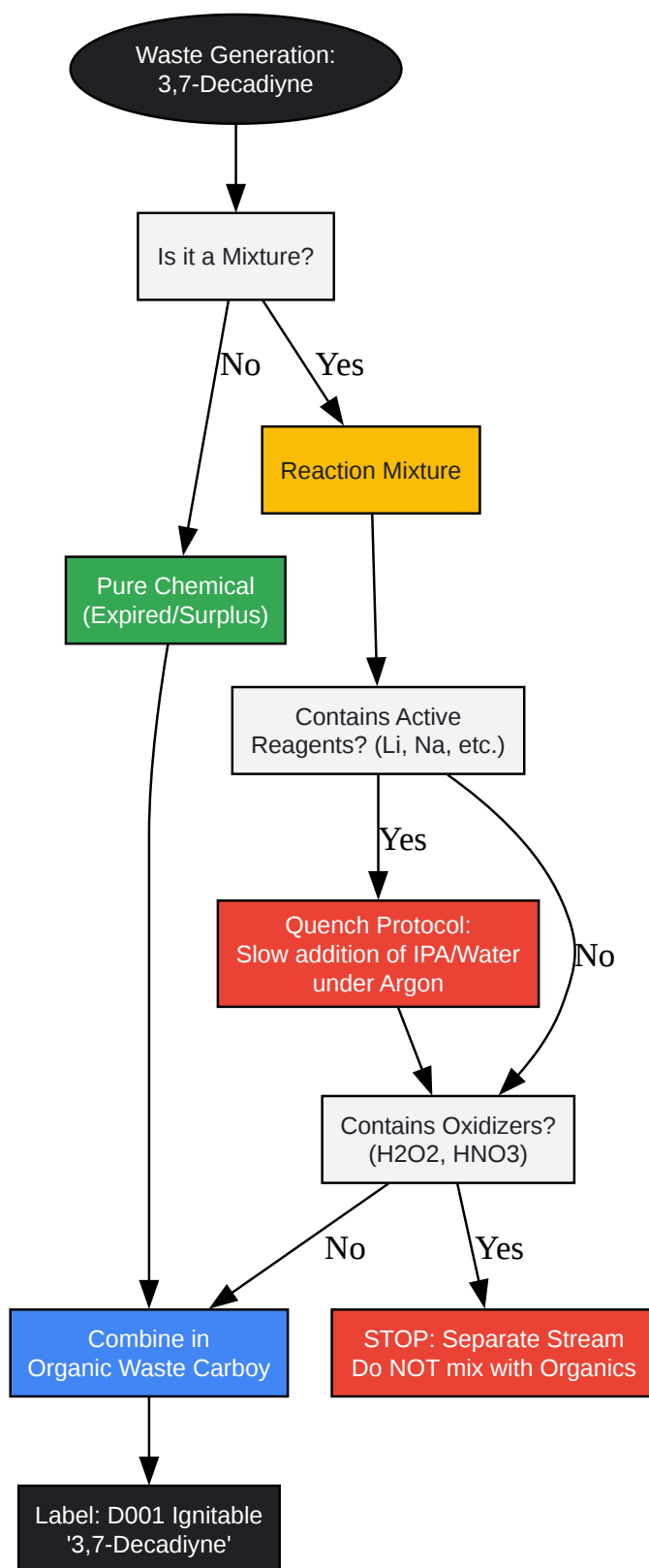
- Pure Reagent: No quenching required. Transfer directly to waste container.
- Reaction Mixtures: If **3,7-Decadiyne** is in a mixture with active reagents (e.g.,
,
):
 - Quench the active reagent first under inert gas (
/Ar).
 - Verify cessation of bubbling/exotherm.
 - Adjust pH to neutral (pH 6-8) to prevent acid/base catalyzed polymerization in the waste drum.

Phase 2: Segregation & Packaging

- Container: High-Density Polyethylene (HDPE) or Borosilicate Glass.
 - Avoid: Metal cans if the purity is unknown or if terminal alkyne impurities are suspected (preventative measure against acetylides).
- Labeling:
 - Must read: "HAZARDOUS WASTE - FLAMMABLE LIQUID"^[1]^[2]
 - Constituents: "**3,7-Decadiyne**, [Solvent Name]"

Phase 3: Waste Stream Logic (Decision Tree)

The following diagram illustrates the decision logic for segregating **3,7-Decadiyne** waste to prevent incompatible mixing.



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Figure 1: Decision logic for segregating **3,7-Decadiyne** waste. Note the critical stop point for oxidizers.

Part 4: Emergency Procedures (Spill Response)

In the event of a spill, rapid containment is necessary to prevent vapor migration to ignition sources.

Workflow:

- Evacuate & Isolate: Clear the area of personnel. Remove ignition sources (hot plates, stirrers).
- PPE: Nitrile gloves (double gloved), lab coat, safety goggles. Use a respirator (organic vapor cartridge) if ventilation is poor.
- Containment:
 - Use non-combustible absorbents (Vermiculite, Sand, or treated clay).
 - Prohibited: Do not use paper towels or sawdust (increases fire load).
- Disposal of Spill Debris: Collect in a wide-mouth jar, seal, and label as "Hazardous Waste - Flammable Solid (Debris with **3,7-Decadiyne**)."



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Figure 2: Immediate response workflow for **3,7-Decadiyne** spills.

Part 5: Final Disposal Method

The only acceptable final disposal method for **3,7-Decadiyne** is High-Temperature Incineration at a permitted hazardous waste facility.

- Mechanism: Complete oxidation to
and
.
- Verification: Ensure your waste contractor provides a Certificate of Disposal/Destruction (COD) referencing the manifest tracking number.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 16738, **3,7-Decadiyne**. PubChem. [[Link](#)1]
- U.S. Environmental Protection Agency (2025). Defining Hazardous Waste: Listed and Characteristic Wastes (D001). EPA.gov. [[Link](#)1]
- Occupational Safety and Health Administration (2024). Hazard Communication Standard: Safety Data Sheets. OSHA.gov. [[Link](#)1]
- Fisher Scientific (2021). Safety Data Sheet: 1,9-Decadiyne (Analogous Alkyne Hazard Data). Fishersci.com.]"><https://www.fishersci.com>[1]

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Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
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